

2,2,3,4,4-Pentamethylpentane physical properties

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Compound of Interest

Compound Name: 2,2,3,4,4-Pentamethylpentane

CAS No.: 16747-45-8

Cat. No.: B12652789

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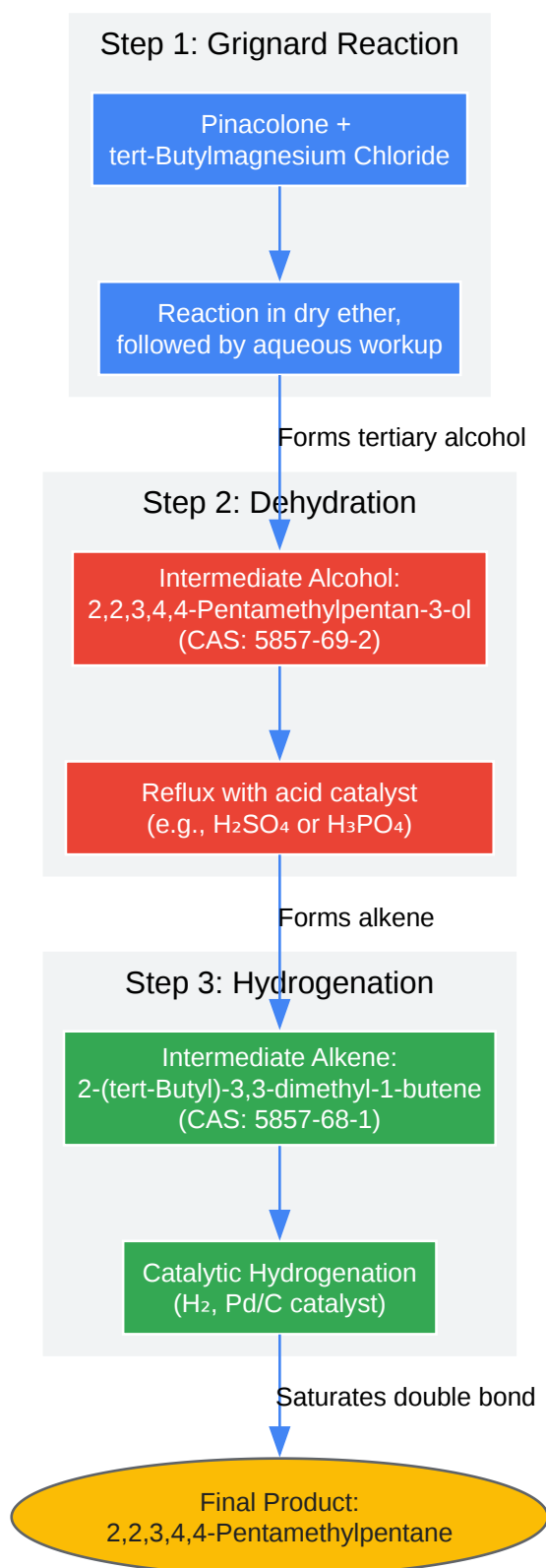
An In-Depth Technical Guide to the Physical Properties of **2,2,3,4,4-Pentamethylpentane**

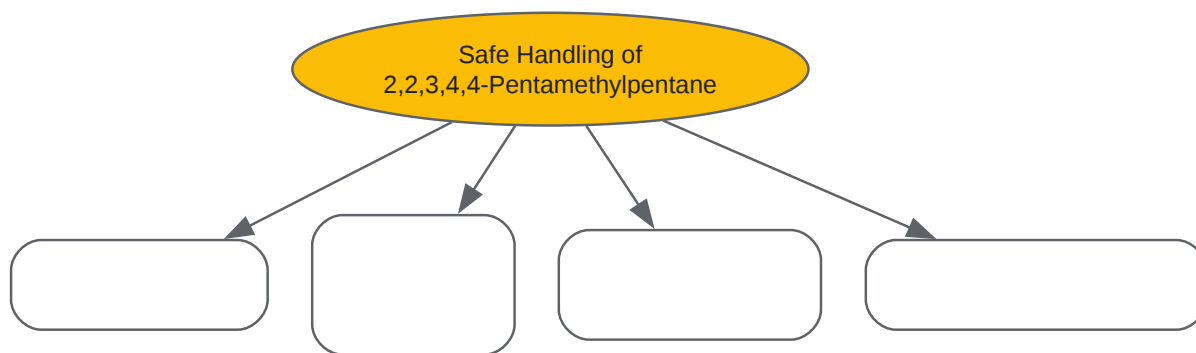
Introduction

2,2,3,4,4-Pentamethylpentane (CAS No. 16747-45-8) is a highly branched aliphatic hydrocarbon and a structural isomer of decane.^{[1][2]} Its unique steric hindrance and specific physicochemical properties make it a subject of interest in fundamental chemical research, particularly in studies involving reaction kinetics, combustion, and as a reference compound in analytical chemistry. Unlike its linear counterpart, the extensive branching in **2,2,3,4,4-pentamethylpentane** profoundly influences its physical state, thermal properties, and spectroscopic signature. This guide provides a comprehensive overview of its core physical properties, drawing upon established experimental data and theoretical principles to offer field-proven insights for laboratory professionals.

Molecular and Chemical Identity

Correctly identifying a chemical is the foundational step for any laboratory work. **2,2,3,4,4-Pentamethylpentane** is unambiguously defined by a set of unique identifiers.





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Sources

- 1. 1-Butene, 2-(1,1-dimethylethyl)-3,3-dimethyl- | C₁₀H₂₀ | CID 138613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
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